

Technical Guide: Research Horizons of 4-Butyl-2-methylphenol

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: 4-Butyl-2-methylphenol

CAS No.: 17269-95-3

Cat. No.: B3379753

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From Natural Bioactive to CYP4A Modulator Precursor Executive Summary & Chemical Identity

4-Butyl-2-methylphenol (CAS: 17269-95-3) is a specific alkyl-substituted phenol often overshadowed by its industrial isomer, 4-tert-butyl-2-methylphenol (an antioxidant intermediate). However, the n-butyl variant holds distinct significance in natural product chemistry (isolated from *Rosmarinus officinalis*) and medicinal chemistry as a structural scaffold for cytochrome P450 inhibitors.

This guide delineates its dual role: as a bioactive agent capable of inducing apoptosis and modulating angiogenesis, and as a critical synthetic precursor for HET0016, a highly selective inhibitor of CYP4A enzymes involved in tumor neovascularization.

Chemical Profile

Property	Specification
IUPAC Name	4-butyl-2-methylphenol
Common Synonyms	4-n-butyl-o-cresol; p-butyl-o-cresol
CAS Number	17269-95-3 (Do not confuse with tert-butyl analog 98-27-1)
Molecular Formula	C ₁₁ H ₁₆ O
Molecular Weight	164.24 g/mol
Physical State	Colorless to pale yellow liquid/low-melting solid
Solubility	Soluble in ethanol, DMSO, chloroform; insoluble in water

Biological Mechanisms & Research Applications

The Angiogenesis Paradox: Agonist vs. Antagonist Precursor

Research indicates a compelling "activity inversion" between the parent phenol and its formamidine derivatives.

- Parent Phenol (Agonist Profile): **4-Butyl-2-methylphenol**, as a constituent of rosemary oil, has been observed to stimulate angiogenesis in specific in vitro models and acts as an analog of platelet-derived growth factor (PDGF).[1] It promotes vessel density and cell proliferation in endothelial assays.
- Formamidine Derivative (HET0016 - Antagonist Profile): When chemically modified to N-hydroxy-N'-(4-butyl-2-methylphenyl)formamidine (HET0016), the structure becomes a potent inhibitor of CYP4A. This inhibition blocks the synthesis of 20-HETE (20-hydroxyeicosatetraenoic acid), effectively suppressing angiogenesis and tumor growth.[2]

Research Application: This molecule is an ideal probe for studying the structure-activity relationship (SAR) of angiogenic switches. Researchers can use the phenol as a control or competitive substrate against HET0016 to map the binding pockets of CYP4A enzymes.

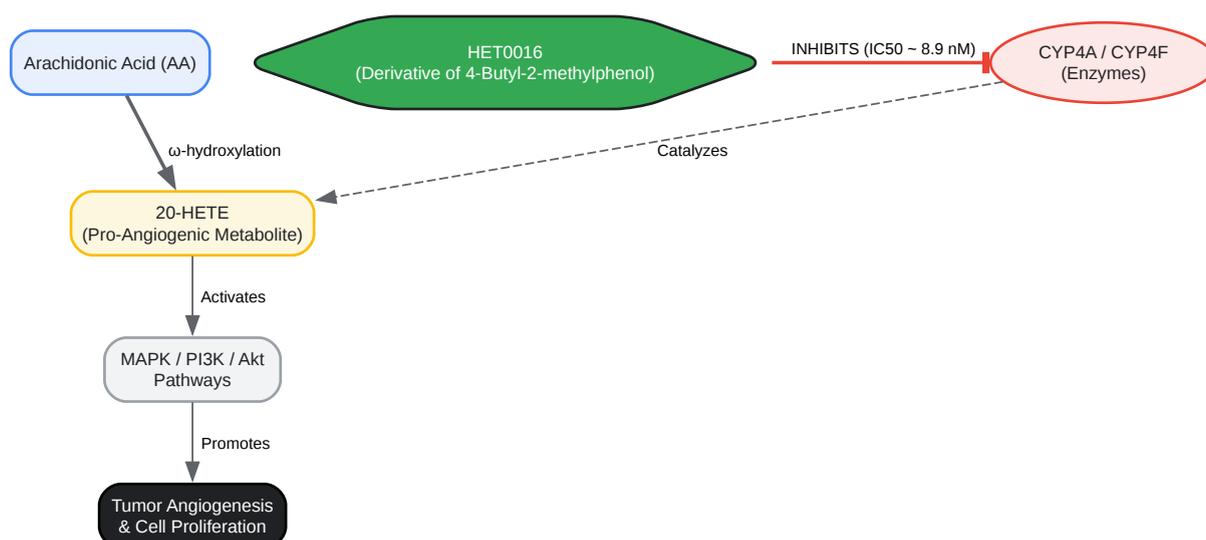
Apoptosis Induction

Independent of the CYP4A pathway, the phenol itself exhibits cytotoxicity against specific cancer cell lines. Mechanism of action studies suggest it triggers the intrinsic apoptotic pathway:

- Mitochondrial Destabilization: Disruption of the mitochondrial membrane potential ().
- Caspase Activation: Cleavage of pro-caspase-3 and -9.
- Growth Factor Inhibition: Downregulation of bFGF (basic Fibroblast Growth Factor) and EGF (Epidermal Growth Factor) synthesis.

Visualization: The CYP4A/20-HETE Signaling Axis

The following diagram illustrates the critical intervention point where the **4-butyl-2-methylphenol** derivative (HET0016) blocks the pro-angiogenic signaling cascade.



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Caption: Mechanism of HET0016 (derived from **4-butyl-2-methylphenol**) inhibiting the CYP4A-mediated conversion of Arachidonic Acid to 20-HETE, thereby blocking tumor angiogenesis.^{[2][3][4][5][6]}

Experimental Protocols

Synthesis of 4-Butyl-2-methylphenol

Objective: To synthesize high-purity **4-butyl-2-methylphenol** from o-cresol via Friedel-Crafts alkylation for use as a research standard.

Reagents:

- o-Cresol (2-methylphenol)
- n-Butyl chloride (1-chlorobutane) or n-Butanol
- Catalyst: Aluminum Chloride () or Zinc Chloride ()
- Solvent: Nitrobenzene or neat (solvent-free)

Protocol:

- Setup: Equip a 3-neck round-bottom flask with a reflux condenser, dropping funnel, and thermometer. Purge with nitrogen.
- Mixing: Add 1.0 equivalent of o-cresol and 0.1 equivalent of anhydrous . Heat gently to 60°C to dissolve the catalyst.
- Alkylation: Dropwise add 1.1 equivalents of n-butyl chloride over 45 minutes. Maintain temperature between 80-90°C. Evolution of HCl gas will occur (trap with NaOH scrubber).

- Reaction: Stir at 90°C for 4 hours. Monitor by TLC (Hexane:Ethyl Acetate 8:2) for disappearance of o-cresol.
- Quenching: Cool to room temperature and pour mixture into ice-cold dilute HCl to decompose the aluminum complex.
- Extraction: Extract the organic layer with diethyl ether (mL). Wash combined organics with brine and dry over .
- Purification: Concentrate under vacuum. The crude product contains isomers (para- and ortho-substituted). Purify via fractional distillation under reduced pressure (approx. 120-125°C at 10 mmHg) or silica gel column chromatography to isolate the para-butyl isomer (**4-butyl-2-methylphenol**).

Cell Viability & Apoptosis Assay (MTT)

Objective: To quantify the cytotoxic effect of **4-butyl-2-methylphenol** on cancer cell lines (e.g., HUVEC or tumor lines).

Protocol:

- Seeding: Plate cells at cells/well in 96-well plates. Incubate for 24h.
- Treatment: Prepare stock solution of **4-butyl-2-methylphenol** in DMSO. Dilute in media to final concentrations (e.g., 1, 10, 50, 100). Ensure final DMSO .
- Incubation: Treat cells for 48h at 37°C / 5% .
- Labeling: Add 20

of MTT reagent (5 mg/mL in PBS) to each well. Incubate for 4h.

- Solubilization: Remove media carefully. Add 150

DMSO to dissolve formazan crystals.

- Measurement: Read absorbance at 570 nm. Calculate

using non-linear regression.

References

- Chemical Identity & Properties
 - National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 10964856, **4-Butyl-2-methylphenol**. Retrieved from [[Link](#)]
- Angiogenesis & HET0016 Inhibition
 - Guo, M., et al. (2006).^{[6][7]} "9L Gliosarcoma Cell Proliferation and Tumor Growth in Rats Are Suppressed by N-Hydroxy-N'-(4-butyl-2-methylphenyl)formamidine (HET0016), a Selective Inhibitor of CYP4A."^{[8][5]} Journal of Pharmacology and Experimental Therapeutics. Retrieved from [[Link](#)]^[9]
- Bioactivity of Rosemary Isolates
- Synthesis of Alkylphenols
 - Read, R. R., & Wood, J. (1955). "Alkylation of Phenols." Organic Syntheses, Coll. Vol. 3. (General reference for Friedel-Crafts alkylation of cresols). Retrieved from [[Link](#)]

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Sources

- 1. CAS 17269-95-3: 4-butyl-2-methylphenol | CymitQuimica [cymitquimica.com]
- 2. mdpi.com [mdpi.com]
- 3. Inhibitors of Cytochrome P450 4A Suppress Angiogenic Responses - PMC [pubmed.ncbi.nlm.nih.gov]
- 4. journals.physiology.org [journals.physiology.org]
- 5. 9L gliosarcoma cell proliferation and tumor growth in rats are suppressed by N-hydroxy-N'-(4-butyl-2-methylphenol) formamidine (HET0016), a selective inhibitor of CYP4A - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. dovepress.com [dovepress.com]
- 7. Increased expression of CYP4Z1 promotes tumor angiogenesis and growth in human breast cancer - PMC [pubmed.ncbi.nlm.nih.gov]
- 8. ar.iiarjournals.org [ar.iiarjournals.org]
- 9. CYP4 Enzymes as potential drug targets: focus on enzyme multiplicity, inducers and inhibitors, and therapeutic modulation of 20-hydroxyeicosatetraenoic acid (20-HETE) synthase and fatty acid ω -hydroxylase activities - PMC [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Research Horizons of 4-Butyl-2-methylphenol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3379753#potential-research-applications-of-4-butyl-2-methylphenol>]

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